

# conformational analysis of pyran inter-halide analogues

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: 2,2-DIMETHYL-TETRAHYDRO-PYRAN-6-Methanol

CAS No.: 1849358-51-5

Cat. No.: B2571728

[Get Quote](#)

An In-Depth Technical Guide to the Conformational Analysis of Pyran Inter-Halide Analogues

## Abstract

The incorporation of multiple, distinct halogen atoms into pyranose scaffolds—creating pyran inter-halide analogues—offers a compelling strategy in medicinal chemistry and drug development. These modifications can profoundly influence molecular properties, including lipophilicity, membrane permeability, and binding affinity, often through subtle but critical conformational changes.<sup>[1][2]</sup> This guide provides a comprehensive exploration of the principles and methodologies governing the conformational analysis of these complex molecules. We delve into the foundational stereoelectronic and steric effects, detail field-proven experimental and computational workflows, and synthesize these concepts through an in-depth case study. This document is intended for researchers, medicinal chemists, and structural biologists seeking to harness the unique properties of halogenated pyrans in their work.

# Foundational Principles: The Forces Shaping Pyran Conformation

The three-dimensional structure of a pyran ring is not arbitrary; it is the result of a delicate balance between powerful, often competing, stereoelectronic and steric forces. Understanding these principles is a prerequisite for any meaningful conformational analysis.

## The Tetrahydropyran Chair: A Conformational Baseline

Like cyclohexane, the tetrahydropyran (THP) ring, which forms the core of pyranose sugars, predominantly adopts a low-energy chair conformation to minimize angular and torsional strain.<sup>[3]</sup> This gives rise to two primary chair forms, the <sup>4</sup>C<sub>1</sub> (where C4 is "up" and C1 is "down") and the <sup>1</sup>C<sub>4</sub> (where C1 is "up" and C4 is "down"), which can interconvert via a higher-energy boat or skew-boat transition state.<sup>[4]</sup> For most D-sugars, the <sup>4</sup>C<sub>1</sub> conformation, which places the bulky C6 substituent in an equatorial position, is heavily favored. However, the introduction of electronegative halogens complicates this simple picture.

## Stereoelectronic Effects: Beyond Simple Sterics

Stereoelectronic effects, which arise from the spatial interaction of electron orbitals, are paramount in dictating the conformational preferences of halogenated pyrans.<sup>[5]</sup>

- **The Anomeric Effect:** This well-established principle describes the tendency of an electronegative substituent at the anomeric carbon (C1) of a pyran ring to favor an axial orientation, contrary to what steric bulk would predict.<sup>[6]</sup> This stabilization is primarily explained by a hyperconjugative interaction, where a lone pair (n) from the endocyclic oxygen (O5) donates electron density into the antibonding orbital ( $\sigma^*$ ) of the adjacent axial C1-X bond ( $nO \rightarrow \sigma^*C-X$ ).<sup>[7][8]</sup> This orbital overlap is geometrically optimal when the substituent is axial.
- **The Gauche Effect:** For vicinal (1,2-) di-substituted systems, the gauche effect describes the energetic preference for a gauche conformation (approx. 60° dihedral angle) over the sterically less hindered anti-conformation (180°).<sup>[9]</sup> In 1,2-dihaloethanes, quantum chemical analyses reveal that hyperconjugation always favors the gauche arrangement. However, for larger halogens (Cl, Br, I), this stabilizing effect is overcome by destabilizing Pauli repulsion (steric repulsion between electron clouds), shifting the preference back to the anti-

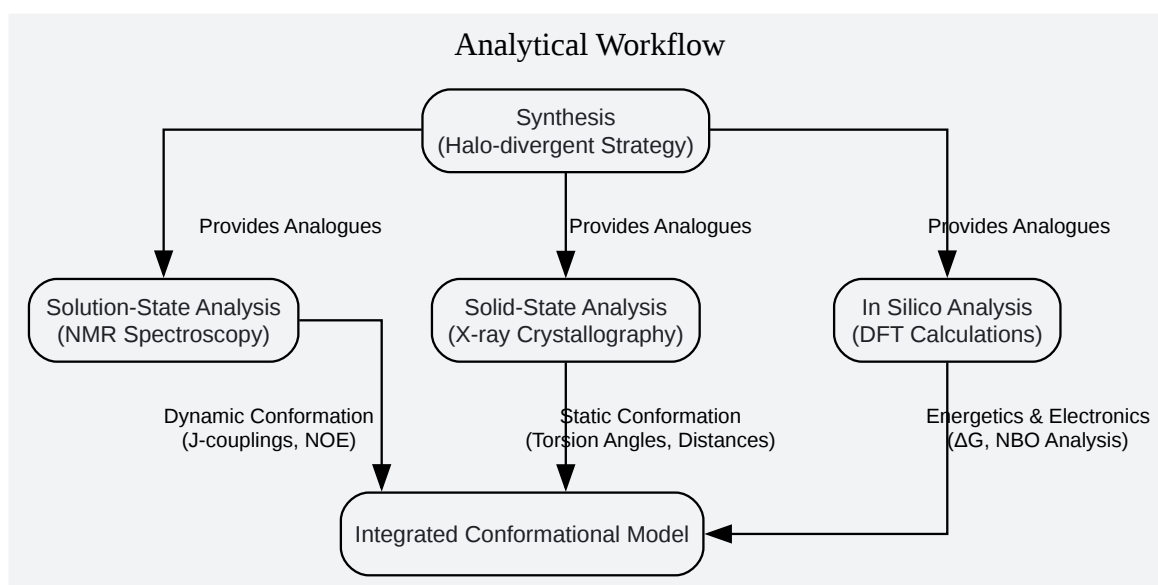
conformation.[10][11] This interplay is critical when considering halogens on adjacent carbons within the pyran ring.

## Steric Repulsion: The 1,3-Diaxial Clash

The most significant steric challenge in substituted pyran rings is the 1,3-diaxial interaction—the repulsive force between two substituents occupying axial positions on the same face of the ring. In pyran inter-halide analogues, this repulsion between two axial halogens can be substantial, forcing the ring to distort from an ideal chair geometry to alleviate the strain.[1][2] Interestingly, while the atomic radius increases significantly from chlorine to iodine, their steric bulk in a cyclohexane environment (as measured by A-values) is quite similar. This is because the increasing C-X bond length partially compensates for the larger atomic size.[12] Nonetheless, these interactions remain a dominant conformational driver.

## A Multi-Faceted Methodological Approach to Conformational Analysis

A credible conformational assignment cannot rely on a single technique. It requires the synthesis of evidence from solution-state, solid-state, and in silico methods. Each methodology provides a unique and complementary piece of the structural puzzle.



[Click to download full resolution via product page](#)

Caption: Integrated workflow for pyran inter-halide conformational analysis.

## Prerequisite: Synthesis of Pyran Inter-Halide Analogues

Access to a series of well-defined analogues is the starting point for any systematic conformational study. A common and effective approach is a halo-divergent strategy.

Experimental Protocol: Halo-Divergent Synthesis of D-Talose Analogues This protocol is adapted from the work of Lessard et al.<sup>[1][13]</sup>

- **Starting Material:** Begin with a known, advanced intermediate such as 1,6-anhydro-2,3-dideoxy-2,3-difluoro- $\beta$ -D-mannopyranose, which contains the foundational pyran core and pre-installed fluorine atoms.
- **Activation of C4 Hydroxyl:** Activate the free hydroxyl group at the C4 position to create a good leaving group. A common method is reaction with trifluoromethanesulfonic anhydride ( $\text{Trf}_2\text{O}$ ) in the presence of a non-nucleophilic base (e.g., pyridine) at low temperature (e.g., 0 °C) to form the C4-triflate.
- **Nucleophilic Halogenation:** Treat the C4-triflate intermediate directly with a nucleophilic halogen source. This step proceeds with an inversion of configuration ( $\text{S}_\text{N}2$  mechanism).
  - **For Chloride:** Use a chloride salt such as tetrabutylammonium chloride (TBACl) in an appropriate solvent like acetonitrile.
  - **For Bromide:** Use a bromide salt such as tetrabutylammonium bromide (TBABr).
  - **For Iodide:** Use an iodide salt such as sodium iodide (NaI).
- **Purification:** Purify the resulting halogenated 1,6-anhydro-pyran intermediate using column chromatography on silica gel.
- **Acetolysis (Ring Opening):** Cleave the 1,6-anhydro bridge and acetylate the resulting hydroxyl groups. This is typically achieved by treating the intermediate with acetic anhydride ( $\text{Ac}_2\text{O}$ ) in the presence of a strong acid catalyst, such as sulfuric acid, at 0 °C to room temperature.

- **Final Purification:** Purify the final per-O-acetylated pyran inter-halide analogue by column chromatography to yield the target molecule for analysis.

## Solution-State Analysis: NMR Spectroscopy

NMR provides insight into the time-averaged conformation of molecules in solution, which most closely mimics the physiological environment. For halogenated compounds,  $^{19}\text{F}$  NMR is an exceptionally sensitive and powerful probe.<sup>[14]</sup>

### Experimental Protocol: NMR-Based Conformational Study

- **Sample Preparation:** Dissolve approximately 5-10 mg of the purified pyran analogue in a deuterated solvent (e.g.,  $\text{CDCl}_3$ , Acetone- $d_6$ ) in a standard 5 mm NMR tube.
- **Data Acquisition:** Acquire high-resolution  $^1\text{H}$  and  $^{19}\text{F}$  NMR spectra. For detailed structural elucidation, perform 2D correlation experiments such as COSY ( $^1\text{H}$ - $^1\text{H}$ ), HSQC ( $^1\text{H}$ - $^{13}\text{C}$ ), and HMBC ( $^1\text{H}$ - $^{13}\text{C}$ ).
- **$^1\text{H}$  NMR Analysis:**
  - **Chemical Shifts ( $\delta$ ):** Analyze the chemical shifts of ring protons. Axial protons are typically shielded (found at a higher field/lower ppm) compared to their equatorial counterparts.
  - **Coupling Constants ( $^3J_{\text{H,H}}$ ):** Measure the vicinal coupling constants between adjacent protons. Large couplings (8-10 Hz) are indicative of an anti-periplanar (axial-axial) relationship, while smaller couplings (1-4 Hz) suggest gauche (axial-equatorial or equatorial-equatorial) relationships, in line with the Karplus equation.
- **$^{19}\text{F}$  NMR Analysis:**
  - **Chemical Shifts ( $\delta$ ):** The chemical shift of a fluorine nucleus is highly sensitive to its electronic environment. As demonstrated in studies of D-talose analogues, the  $^{19}\text{F}$  chemical shift at a position adjacent to another halogen (e.g., F3 next to X4) changes predictably with the identity of that halogen.<sup>[1][15]</sup>
  - **Coupling Constants ( $J_{\text{H,F}}$ ,  $J_{\text{F,F}}$ ):** Vicinal and geminal coupling constants involving fluorine provide further geometric constraints.

## Solid-State Analysis: Single-Crystal X-ray Crystallography

X-ray crystallography provides a definitive, high-resolution snapshot of the molecule's conformation in the solid state. This method is unparalleled for determining precise bond lengths, bond angles, and torsional angles, which reveal subtle distortions from the ideal chair geometry.<sup>[1][16]</sup>

### Experimental Protocol: X-ray Crystallographic Analysis

- **Crystal Growth:** Grow single crystals suitable for diffraction. This is often the most challenging step and may require screening various solvent systems (e.g., slow evaporation from ethyl acetate/hexanes, vapor diffusion).
- **Data Collection:** Mount a suitable crystal on a diffractometer. Collect diffraction data, typically at a low temperature (e.g., 100 K) to minimize thermal motion.<sup>[17]</sup>
- **Structure Solution and Refinement:** Process the diffraction data to solve the crystal structure using direct methods or Patterson methods. Refine the structural model against the experimental data to obtain the final atomic coordinates.
- **Data Analysis:**
  - **Conformation Confirmation:** Confirm the overall chair conformation (e.g., <sup>4</sup>C<sub>1</sub>).
  - **Intra-annular Torsion Angles:** Analyze the six torsion angles within the pyran ring. Deviations from the ideal values for a perfect chair (typically around ±55-60°) quantify the degree of ring puckering or distortion.
  - **Interatomic Distances:** Measure key non-bonded distances, such as the 1,3-diaxial F...X distance, to directly probe the extent of steric repulsion.

## In Silico Analysis: Computational Chemistry

Computational methods, particularly Density Functional Theory (DFT), are essential for corroborating experimental findings and dissecting the underlying energetic and electronic factors.<sup>[18]</sup>

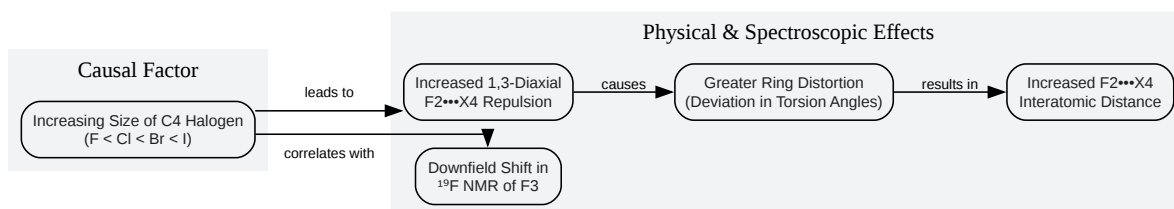
#### Protocol: DFT-Based Conformational Analysis

- **Structure Preparation:** Build initial 3D structures for the conformers of interest (e.g.,  ${}^4C_1$  and  ${}^1C_4$  chairs) in a molecular modeling program.
- **Geometry Optimization and Frequency Calculation:** Perform geometry optimization calculations to find the lowest energy structure for each conformer. A common and robust method is to use a functional like CAM-B3LYP with a basis set such as Def2TZVP, which can handle heavy atoms like iodine.<sup>[15][16]</sup> A subsequent frequency calculation confirms that the optimized structure is a true energy minimum (no imaginary frequencies).
- **Energy Comparison:** Compare the Gibbs free energies ( $\Delta G$ ) of the optimized conformers to predict their relative populations at equilibrium.
- **Natural Bond Orbital (NBO) Analysis:** Perform an NBO analysis on the optimized structures. This method partitions the electron density into localized bonding and lone-pair orbitals, allowing for the quantification of stabilizing hyperconjugative interactions (e.g.,  $nO \rightarrow \sigma^*C-X$ ). The stabilization energy ( $E(2)$ ) associated with these interactions provides a direct measure of their strength.<sup>[2][13]</sup>

## Integrated Analysis: The Case of D-Talose Inter-Halide Analogues

A study on D-talopyranose analogues, where an axial fluorine is present at C2 and a second halogen (F, Cl, Br, or I) is installed at the axial C4 position, provides a perfect case study.<sup>[1]</sup>

All analogues, both in solution and the solid state, were found to adopt a  ${}^4C_1$  chair conformation. This occurs despite the presence of a significant 1,3-diaxial repulsion between the F2 and X4 substituents.<sup>[1][2]</sup> The key finding is that while the chair conformation is retained, it becomes progressively more distorted to accommodate the increasing size of the C4 halogen.



[Click to download full resolution via product page](#)

Caption: Causal relationships in halogenated D-talose analogues.

### Summary of Key Quantitative Data

The table below synthesizes data from X-ray crystallography and <sup>19</sup>F NMR studies of D-talose analogues, clearly demonstrating these trends.<sup>[1][15][19]</sup>

| C4 Substituent (X) | F2...X4 Distance (Å) | C1-C2-C3-C4 Torsion Angle (°) | <sup>19</sup> F Chemical Shift of F3 (ppm) |
|--------------------|----------------------|-------------------------------|--------------------------------------------|
| Fluorine           | ~2.82                | -49.4                         | -208.33                                    |
| Chlorine           | 3.06                 | -46.9                         | -197.95                                    |
| Bromine            | 3.14                 | -46.5                         | -192.80                                    |
| Iodine             | 3.23                 | -46.0                         | -184.56                                    |

Data compiled from Lessard et al. (2024).<sup>[1]</sup>

The data compellingly shows that as the halogen at C4 increases in size (I > Br > Cl > F), the steric repulsion forces it and the F2 atom further apart (increasing F2...X4 distance). This is accommodated by a flattening of the pyran ring in that region, as evidenced by the decreasing magnitude of the C1-C2-C3-C4 torsion angle.<sup>[2]</sup> This structural and electronic perturbation is directly reflected in the <sup>19</sup>F NMR spectrum, where the adjacent F3 nucleus becomes progressively de-shielded, resulting in a significant downfield shift.<sup>[15]</sup> DFT calculations

corroborate these findings, confirming the  ${}^4C_1$  chair as the global energy minimum and NBO analysis reveals the underlying hyperconjugative interactions that contribute to its stability.<sup>[13]</sup>

## Implications for Drug Design and Development

The conformational rigidity and defined spatial orientation of substituents in pyran inter-halide analogues have profound implications for drug design.

- **Target Binding:** The precise 3D arrangement of halogen atoms can be engineered to optimize interactions within a protein binding pocket. Halogens can act as hydrogen bond acceptors or engage in halogen bonding—a highly directional, non-covalent interaction where the electropositive crown ( $\sigma$ -hole) of a halogen interacts with a nucleophile.<sup>[1][20]</sup> The distortions documented above alter the position and orientation of these halogens, directly impacting their ability to form such bonds.
- **Membrane Permeability:** The introduction of halogens generally increases a molecule's lipophilicity, which can enhance its ability to cross cell membranes. The overall molecular shape and dipole moment, which are direct consequences of the underlying conformation, also play a crucial role in this process.<sup>[2]</sup>
- **Metabolic Stability:** Halogenation at specific sites can block metabolic soft spots, preventing enzymatic degradation and increasing the drug's half-life. Understanding the conformational accessibility of different parts of the molecule is key to predicting and designing for metabolic stability.

By employing the integrated analytical workflow described herein, researchers can move beyond serendipity and rationally design halogenated pyran scaffolds with precisely controlled three-dimensional structures to optimize their therapeutic potential.

## References

- Lessard, O., Grosset-Magagne, M., Johnson, P. A., & Giguère, D. (2024). Synthesis and conformational analysis of pyran inter-halide analogues of D-talose. *Beilstein Journal of Organic Chemistry*, 20, 2442–2454. [\[Link\]](#)
- Lessard, O., Grosset-Magagne, M., Metrangolo, P., & Giguère, D. (2025). Synthesis and Conformational Analysis of Pyran Interhalide Analogues of Galactose, Mannose, Talose, and

Glucose. Chemistry – A European Journal, e202501689. [\[Link\]](#)

- Lessard, O., Grosset-Magagne, M., Johnson, P. A., & Giguère, D. (2024). Synthesis and conformational analysis of pyran inter-halide analogues of D-talose. PubMed. [\[Link\]](#)
- Wikipedia. (n.d.). Anomeric effect. [\[Link\]](#)
- Harvey, M. J., et al. (2004). The reverse anomeric effect in N-pyranosylimidazolidines: a molecular orbital study. Carbohydrate Research, 339(9), 1529-1544. [\[Link\]](#)
- Lessard, O., Grosset-Magagne, M., Johnson, P. A., & Giguère, D. (2024). Synthesis and Conformational Analysis of Pyran Inter-Halide Analogues of D-Talose. Beilstein Archives. [\[Link\]](#)
- Lessard, O., et al. (2024). Synthesis of trihalogenated pyrans. ResearchGate. [\[Link\]](#)
- LibreTexts Chemistry. (n.d.). Conformational Analysis CA12. Rings Containing Heteroatoms. [\[Link\]](#)
- Lessard, O., Grosset-Magagne, M., Johnson, P. A., & Giguère, D. (2024). Synthesis and conformational analysis of pyran inter-halide analogues of D-talose. ResearchGate. [\[Link\]](#)
- Silva, D. R., et al. (2018). Theoretical study on the anomeric effect in  $\alpha$ -substituted tetrahydropyrans and piperidines. Tetrahedron, 74(1), 65-73. [\[Link\]](#)
- Lessard, O., Grosset-Magagne, M., Metrangolo, P., & Giguère, D. (2025). Synthesis and Conformational Analysis of Pyran Interhalide Analogues of Galactose, Mannose, Talose, and Glucose. Chemistry – A European Journal. [\[Link\]](#)
- Ashenhurst, J. (2014). Ranking The Bulkiness Of Substituents On Cyclohexanes: "A-Values". Master Organic Chemistry. [\[Link\]](#)
- Silva, D. R., et al. (2021). The Gauche Effect in  $\text{XCH}_2\text{CH}_2\text{X}$  Revisited. ChemistryOpen, 10(6), 641-648. [\[Link\]](#)
- Vedantu. (n.d.). Pyran: Structure, Nomenclature & Chemistry Explained. [\[Link\]](#)

- Petkov, P. S., et al. (2021). Probing the anomeric effect and mechanism of isomerization of oxazinane rings by DFT methods. *Organic & Biomolecular Chemistry*, 19(4), 846-856. [[Link](#)]
- Notario, R., et al. (2012). Anomeric effect in pyranose-ring derivatives containing carbon, silicon, and germanium as anomeric centers: an ab initio systematic study. ResearchGate. [[Link](#)]
- Garton, J. W., et al. (2015). Implications of Pyran Cyclization and Pterin Conformation on Oxidized Forms of the Molybdenum Cofactor. *Inorganic Chemistry*, 54(8), 3765–3777. [[Link](#)]
- Seiler, P., et al. (1995). Flexible molecules with defined shape. Part 3. Conformational analysis of bis(tetrahydropyran-2-yl)methanes. *Journal of the Chemical Society, Perkin Transactions 2*, (12), 2415-2425. [[Link](#)]
- Eliel, E. L., et al. (1980). Conformational analysis. 42. Monosubstituted tetrahydropyrans. *Journal of the American Chemical Society*, 102(26), 7782–7793. [[Link](#)]
- Nandhakumar, R., & Sangeetha, R. (2022). Synthesis of Pyran Derivatives. Encyclopedia.pub. [[Link](#)]
- Mezei, G., et al. (2023). Completion of Crystallographic Data for the Series of 4-Halogenated-1H-pyrazoles: Crystal Structure Determination of 4-Iodo-1H-pyrazole and Spectroscopic Comparison. *Molecules*, 28(14), 5437. [[Link](#)]
- Wikipedia. (n.d.). Stereoelectronic effect. [[Link](#)]
- Alabugin, I. V., & Gilmore, K. (2021). Stereoelectronic power of oxygen in control of chemical reactivity: the anomeric effect is not alone. *Chemical Society Reviews*, 50(15), 8536-8591. [[Link](#)]
- Wikipedia. (n.d.). Gauche effect. [[Link](#)]
- Tormena, C. F., et al. (2011). NMR Spectroscopy: a Tool for Conformational Analysis. *Annals of Magnetic Resonance*, 10(1/2), 1-27. [[Link](#)]
- Wipf, P. (n.d.). Stereoelectronic Effects in Six-Membered Rings. Wipf Group, University of Pittsburgh. [[Link](#)]

- Mandler, M. D., et al. (2022). Structural and Thermal Characterization of Halogenated Azidopyridines: Under-Reported Synthons for Medicinal Chemistry. *Organic Letters*, 24(4), 799-803. [\[Link\]](#)
- Lessard, O., et al. (2025). Synthesis and Conformational Analysis of Pyran Interhalide Analogues of Galactose, Mannose, Talose, and Glucose. *IRIS* . [\[Link\]](#)
- Silva, D. R., et al. (2021). The Gauche Effect in  $\text{XCH}_2\text{CH}_2\text{X}$  Revisited. *Radboud Repository*. [\[Link\]](#)
- Alabugin, I. V., et al. (2002). Stereoelectronic Effects and General Trends in Hyperconjugative Acceptor Ability of  $\sigma$  Bonds. *Journal of the American Chemical Society*, 124(12), 3175-3195. [\[Link\]](#)
- Anderson, R. C., & Owen, J. S. (2018). Stereoelectronic Effects on the Binding of Neutral Lewis Bases to CdSe Nanocrystals. *ACS Applied Nano Materials*, 1(5), 2371–2378. [\[Link\]](#)
- ResearchGate. (n.d.). gauche effect in 1,2-difluoroethane due to  $\sigma\text{CH} \rightarrow \sigma\text{CF}$  hyperconjugation\*. [\[Link\]](#)
- LibreTexts Chemistry. (2023). Atomic and Physical Properties of Halogens. [\[Link\]](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. Synthesis and conformational analysis of pyran inter-halide analogues of D-talose - PMC [\[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/)
- 2. BJOC - Synthesis and conformational analysis of pyran inter-halide analogues of D-talose [\[beilstein-journals.org\]](https://beilstein-journals.org/)
- 3. Heterocyclics [\[employees.csbsju.edu\]](https://employees.csbsju.edu/)
- 4. Pyran: Structure, Nomenclature & Chemistry Explained [\[vedantu.com\]](https://www.vedantu.com/)

- [5. Stereoelectronic effect - Wikipedia \[en.wikipedia.org\]](#)
- [6. Anomeric effect - Wikipedia \[en.wikipedia.org\]](#)
- [7. Theoretical study on the anomeric effect in  \$\alpha\$ -substituted tetrahydropyrans and piperidines - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [8. Stereoelectronic power of oxygen in control of chemical reactivity: the anomeric effect is not alone - Chemical Society Reviews \(RSC Publishing\) \[pubs.rsc.org\]](#)
- [9. Gauche effect - Wikipedia \[en.wikipedia.org\]](#)
- [10. The Gauche Effect in  \$XCH\_2CH\_2X\$  Revisited - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [11. repository.ubn.ru.nl \[repository.ubn.ru.nl\]](#)
- [12. masterorganicchemistry.com \[masterorganicchemistry.com\]](#)
- [13. Synthesis and conformational analysis of pyran inter-halide analogues of D-talose - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [14. auremn.org.br \[auremn.org.br\]](#)
- [15. beilstein-archives.org \[beilstein-archives.org\]](#)
- [16. researchgate.net \[researchgate.net\]](#)
- [17. mdpi.com \[mdpi.com\]](#)
- [18. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [19. Synthesis and Conformational Analysis of Pyran Interhalide Analogues of Galactose, Mannose, Talose, and Glucose - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [20. re.public.polimi.it \[re.public.polimi.it\]](#)
- To cite this document: BenchChem. [conformational analysis of pyran inter-halide analogues]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b2571728/docs#conformational-analysis-of-pyran-inter-halide-analogues\]](https://www.benchchem.com/product/b2571728/docs#conformational-analysis-of-pyran-inter-halide-analogues)

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)